

Technical Guide: Physical Properties of 2-Fluoro-1,4-dimethylbenzene

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Compound of Interest

Compound Name: 2-Fluoro-1,4-dimethylbenzene

Cat. No.: B1337617

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Introduction

2-Fluoro-1,4-dimethylbenzene, also known as 2,5-dimethylfluorobenzene, is an aromatic organic compound with the chemical formula C_8H_9F . It serves as a valuable building block and intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The strategic placement of a fluorine atom on the p-xylene scaffold significantly influences the molecule's electronic properties and reactivity, making it a key component for creating more complex and targeted molecules. A thorough understanding of its physical properties is essential for its effective handling, application in synthetic protocols, and for the design and optimization of chemical processes.

This guide provides a comprehensive overview of the core physical properties of **2-Fluoro-1,4-dimethylbenzene**, detailed experimental protocols for their determination, and logical workflows relevant to its synthesis and characterization.

Core Physical Properties

The fundamental physical characteristics of **2-Fluoro-1,4-dimethylbenzene** are summarized in the table below. These properties are critical for laboratory handling, reaction setup, and purification processes.

Property	Value
Molecular Formula	C ₈ H ₉ F
Molecular Weight	124.16 g/mol
CAS Number	696-01-5
Appearance	Liquid
Melting Point	-48 °C (-54 °F)[1]
Boiling Point	138 - 139 °C (280 - 282 °F)[1]
Density	0.868 g/cm ³ at 25 °C (77 °F)[1]
Solubility	Not miscible or difficult to mix in water.[2]
Partition Coefficient (log P)	3.2 (at 20 °C, pH 7)[1]

Note: Refractive index data for the specific isomer **2-Fluoro-1,4-dimethylbenzene** is not readily available. However, the related isomer 2-Fluoro-1,3-dimethylbenzene has a reported refractive index of 1.479.[3]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard laboratory protocols for measuring the key properties of liquid organic compounds like **2-Fluoro-1,4-dimethylbenzene**.

Determination of Boiling Point (Distillation Method)

The boiling point is a key indicator of a liquid's purity and is determined as the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Distilling flask
- Condenser

- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume (e.g., 5-10 mL) of **2-Fluoro-1,4-dimethylbenzene** into the distilling flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is distilling.
- Begin to gently heat the flask.
- Observe the temperature as the liquid begins to boil and the vapor rises into the condenser.
- Record the temperature at which the vapor temperature stabilizes while the liquid is actively distilling and condensing into the receiving flask. This stable temperature is the boiling point. [\[4\]](#)[\[5\]](#)
- Record the ambient barometric pressure, as boiling point is pressure-dependent.

Determination of Density (Digital Density Meter)

This method, outlined in ASTM D4052, utilizes an oscillating U-tube to provide a precise density measurement.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe or automated sampler
- Thermostatic control for the measuring cell

Procedure:

- Calibrate the instrument using two standards of known density, typically dry air and deionized water.
- Set the measurement temperature to the desired value (e.g., 25 °C) and allow the instrument to equilibrate.
- Inject the **2-Fluoro-1,4-dimethylbenzene** sample into the U-tube, ensuring it is free of air bubbles.[3][9] Opaque samples require special attention to confirm the absence of bubbles. [7]
- The instrument measures the oscillation period of the U-tube filled with the sample.
- The instrument's software calculates the density of the sample based on the oscillation period and the calibration data.
- Record the density value, typically in g/cm³ or g/mL.

Determination of Melting Point (Capillary Method)

For substances that are solid at or near room temperature, the melting point is a crucial characteristic. For **2-Fluoro-1,4-dimethylbenzene**, this would be a low-temperature determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[5]
- Capillary tubes (sealed at one end)
- Thermometer
- Cooling bath (e.g., dry ice/acetone)

Procedure:

- Introduce a small, finely powdered sample of the solidified compound into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating/cooling block of the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point of -48 °C.
- Slowly increase the temperature at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- Record the temperature at which the first drop of liquid appears (initial melting point) and the temperature at which the entire sample becomes a clear liquid (final melting point). This range is the melting point range. For pure compounds, this range is typically narrow.[\[10\]](#)[\[11\]](#)

Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a sensitive measure of purity.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium D-line source, $\lambda = 589$ nm)
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Turn on the refractometer and the light source. Circulate water from the constant temperature bath through the prisms to maintain a stable temperature (e.g., 20 °C).
- Clean the surfaces of the measuring and illuminating prisms with a suitable solvent and a soft lens tissue.

- Apply a few drops of **2-Fluoro-1,4-dimethylbenzene** onto the surface of the lower prism.[12]
[13]
- Close the prisms together. The liquid will spread to form a thin film.
- Look through the eyepiece and adjust the control knob until the field of view is divided into a light and a dark region.
- If a colored band is visible at the border, adjust the chromatic dispersion compensator to obtain a sharp, achromatic borderline.
- Rotate the adjustment knob to center the borderline precisely on the crosshairs of the eyepiece.
- Press the "read" button or look at the scale to obtain the refractive index reading. The measurement is typically recorded to four decimal places.[14]

Determination of Water Solubility (Flask Method - OECD 105)

This method is used to determine the saturation concentration of a substance in water at a given temperature.[15][16]

Apparatus:

- Flasks with stoppers
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge or filtration system
- Analytical instrument for quantification (e.g., HPLC, GC-MS)
- Volumetric glassware

Procedure:

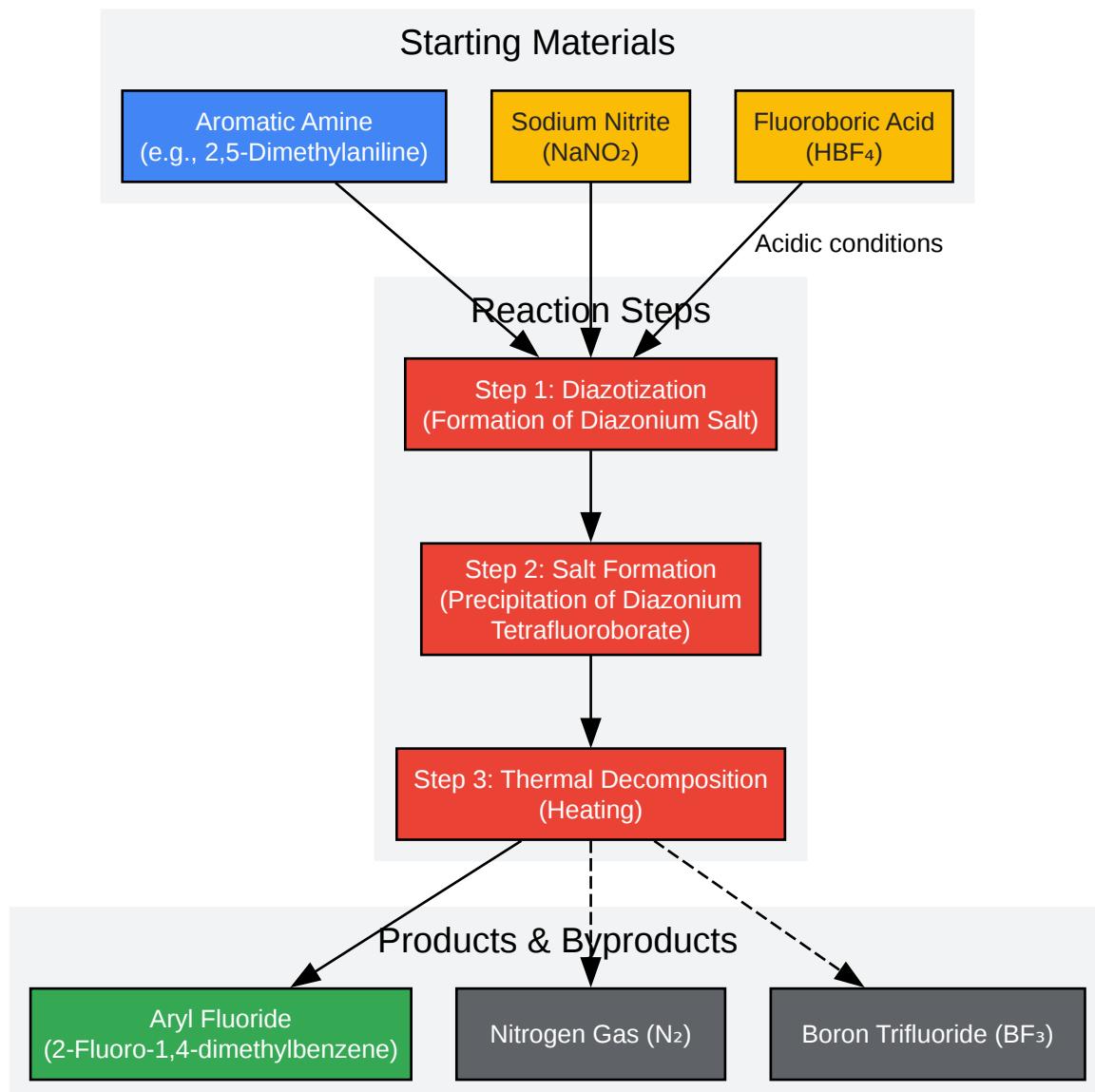
- Add an excess amount of **2-Fluoro-1,4-dimethylbenzene** to a flask containing a known volume of purified water. The excess solid ensures that saturation is achieved.
- Seal the flask and place it in a shaking incubator set to a constant temperature (e.g., 20 °C).
- Agitate the mixture for a sufficient period to allow the system to reach equilibrium (typically 24-48 hours). A preliminary test can help determine the necessary equilibration time.[\[16\]](#)
- After equilibration, cease agitation and allow the mixture to stand at the same temperature to let undissolved material settle.
- Carefully separate the aqueous phase from the undissolved substance by centrifugation or filtration, ensuring the temperature remains constant.
- Take a known volume of the clear aqueous supernatant.
- Quantify the concentration of **2-Fluoro-1,4-dimethylbenzene** in the aqueous sample using a suitable and validated analytical method. The result is reported as the water solubility at the specified temperature.

Visualization of Key Processes

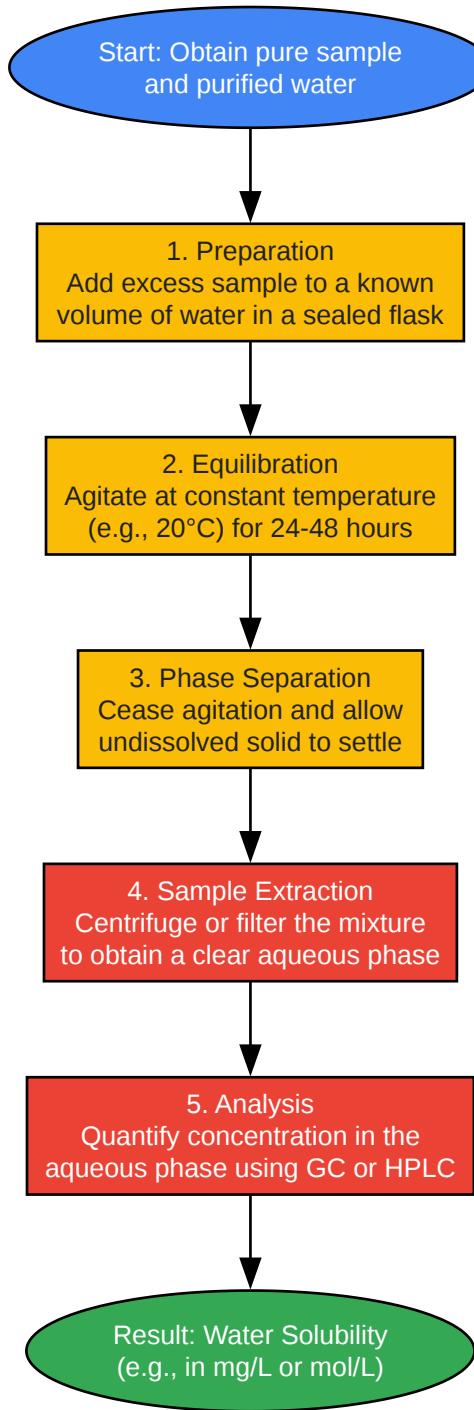
Synthesis Pathway

A common method for the synthesis of aryl fluorides is the Balz-Schiemann reaction. This pathway involves the diazotization of an aromatic amine followed by thermal decomposition of the resulting diazonium tetrafluoroborate salt.

Logical Workflow: Balz-Schiemann Reaction for Aryl Fluoride Synthesis



Experimental Workflow: Water Solubility Determination (Flask Method)

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